

Application of trans-stilbene in the manufacturing of dye lasers.

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Compound of Interest

Compound Name: *trans-Stilbene*

Cat. No.: B089595

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Application Note and Protocol

Introduction

Trans-stilbene and its derivatives are a class of organic compounds that have found significant application as gain media in dye lasers, particularly for generating coherent light in the violet to blue region of the electromagnetic spectrum (typically 400-450 nm).[1] Their utility stems from favorable photophysical properties, including high fluorescence quantum yields and good photostability under appropriate conditions. Stilbene-based dye lasers are valuable tools in various scientific research fields, including spectroscopy and medical diagnostics.[1] This document provides a detailed overview of the application of **trans-stilbene** in dye lasers, including performance data, experimental protocols, and key photophysical considerations.

Data Presentation

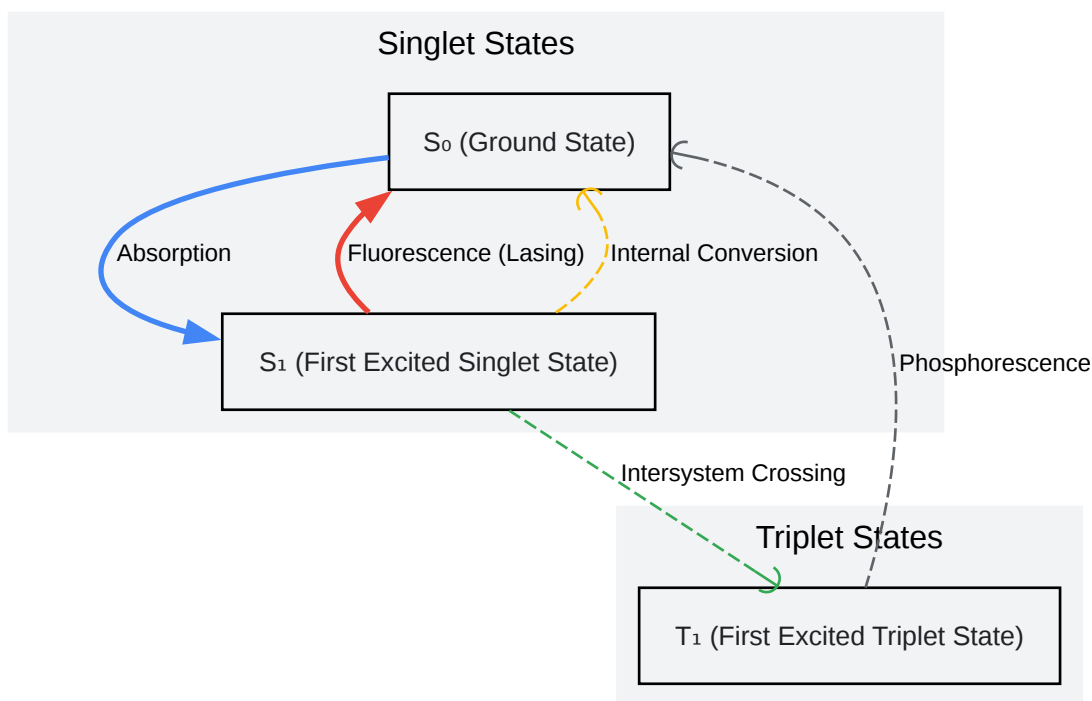
The performance of a laser dye is characterized by several key parameters, including its tuning range, peak emission wavelength, and lasing efficiency. The following table summarizes the performance data for common stilbene-based laser dyes.

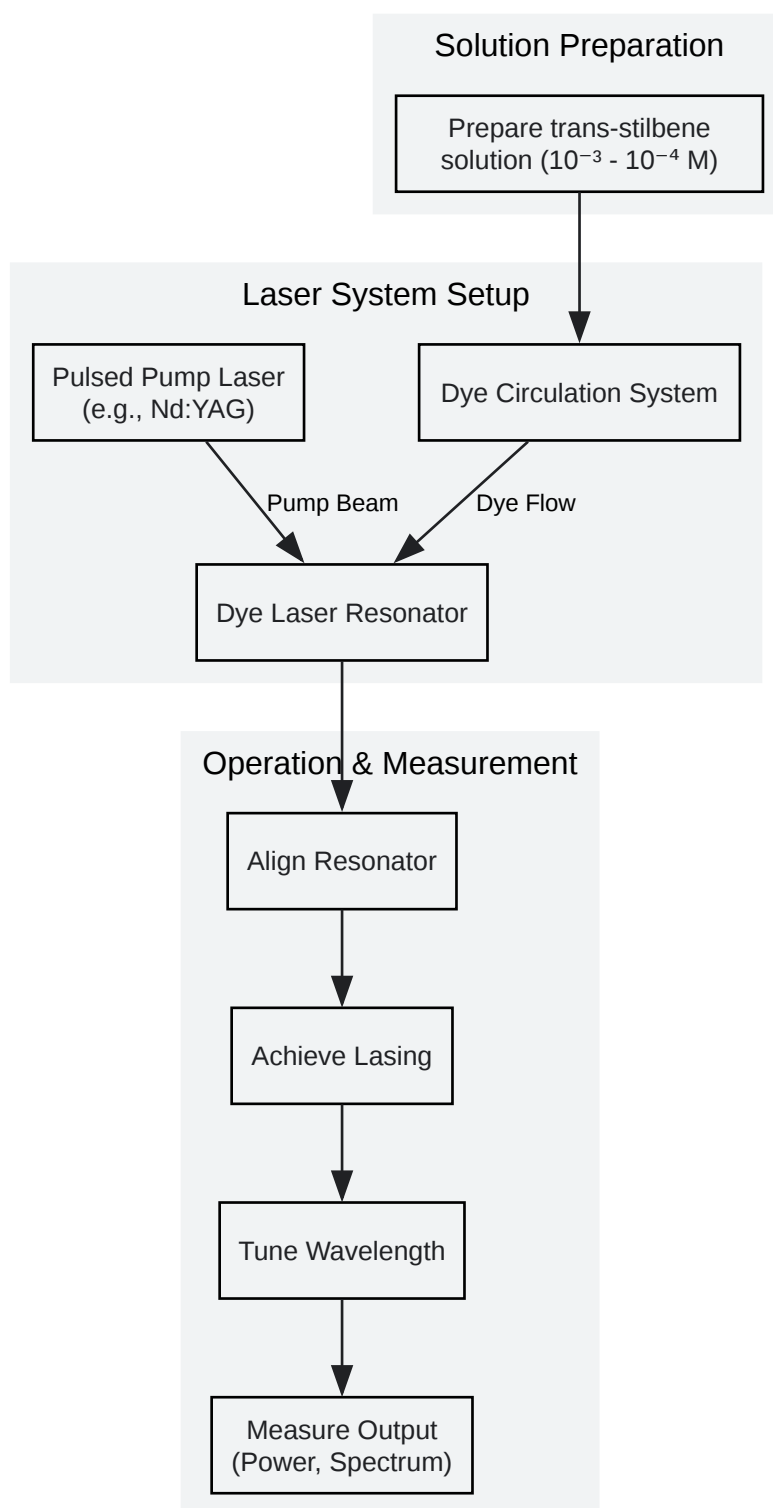
| Dye Name | Pump Wavelength (nm) | Solvent(s) | Tuning Range (nm) | Peak Wavelength (nm) | Efficiency (%) |
|------------------------------|-------------------------|----------------------------|-------------------|----------------------|----------------|
| Stilbene 3 (Stilbene 420) | 355 (Nd:YAG, 3rd harm.) | Ethanol + H ₂ O | 419 - 434 | 425 | 16 |
| Stilbene 420 | 532 (Nd:YAG, 2nd harm.) | Not Specified | 420 - 440 | 425 | 9.26 |

Photophysical Principles

The operation of a **trans-stilbene** dye laser is governed by the photophysical processes that occur upon excitation of the dye molecules. These processes can be visualized using a Jablonski diagram. Upon absorption of a high-energy photon from a pump source, the **trans-stilbene** molecule is promoted from its ground electronic state (S_0) to an excited singlet state (S_1). From the S_1 state, the molecule can relax back to the ground state via several pathways. For laser action, the desired pathway is radiative decay through fluorescence, which results in the emission of a photon at a longer wavelength than the absorbed photon. This stimulated emission, when amplified in an optical resonator, leads to the generation of a coherent laser beam.

A competing non-radiative process is the isomerization from the trans to the cis form, which can reduce the lasing efficiency and photostability of the dye.^[2] Other non-radiative pathways, such as internal conversion and intersystem crossing to the triplet state (T_1), also compete with fluorescence and can depopulate the excited singlet state, thereby quenching laser activity.





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References

- 1. Dye Lasers: Comprehensive Guide [findlight.net]
- 2. Jablonski diagram - Wikipedia [en.wikipedia.org]
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